

Application Notes and Protocols for Asymmetric Synthesis Utilizing Fluorinated Building Blocks

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Compound of Interest

Compound Name: 1,1,1-Trifluoro-2-methylpropane

CAS No.: 1550-49-8

Cat. No.: B16132381

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For Researchers, Scientists, and Drug Development Professionals

The introduction of fluorine into organic molecules can dramatically alter their physical, chemical, and biological properties. This has made fluorinated building blocks invaluable in the development of pharmaceuticals, agrochemicals, and advanced materials. Asymmetric synthesis, the controlled formation of chiral molecules, is paramount in drug discovery, where enantiomers can exhibit vastly different pharmacological activities. This document provides detailed application notes and experimental protocols for key asymmetric reactions utilizing fluorinated building blocks, offering a practical guide for researchers in the field.

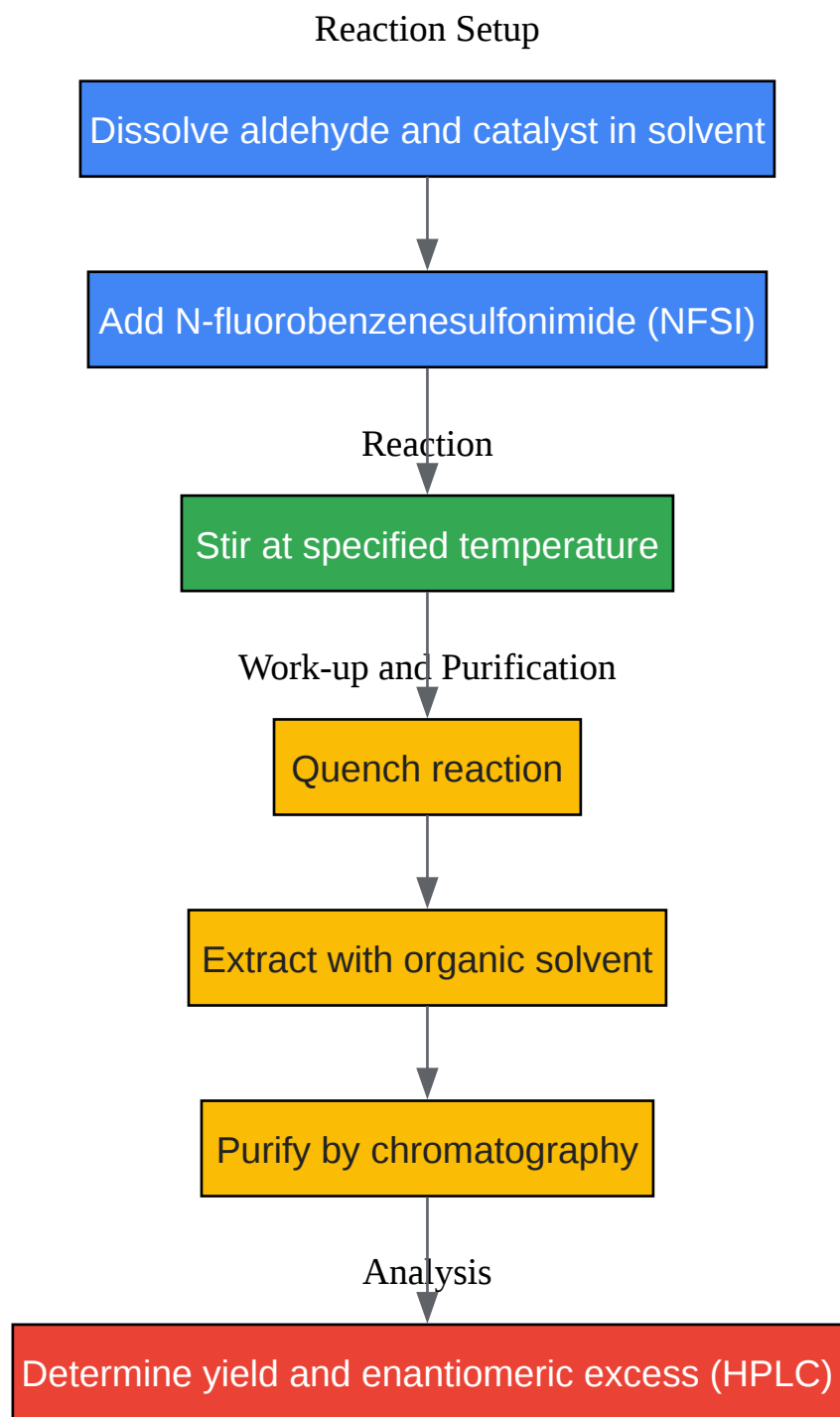
Application Note 1: Enantioselective Organocatalytic α -Fluorination of Aldehydes

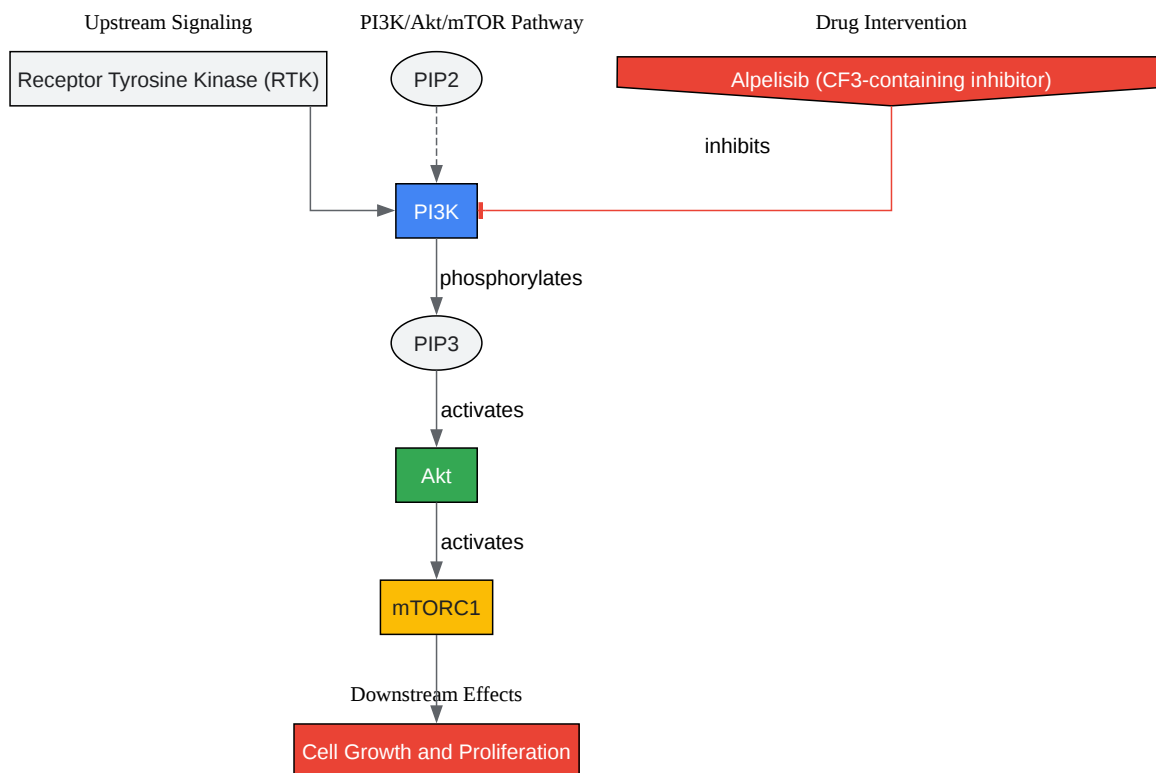
The direct enantioselective α -fluorination of carbonyl compounds is a powerful transformation for creating chiral C-F bonds. Organocatalysis has emerged as a particularly effective strategy, avoiding the use of metal catalysts and often proceeding under mild conditions with high enantioselectivity. This method provides access to α -fluoro aldehydes, which are versatile intermediates for the synthesis of various fluorinated drug candidates.^{[1][2][3][4]}

Significance in Drug Discovery:

The α -fluoro carbonyl motif is a key structural feature in many biologically active molecules. The fluorine atom can enhance metabolic stability by blocking sites susceptible to oxidation, modulate the acidity of adjacent protons, and influence binding affinity to target proteins through favorable electrostatic interactions. The ability to install this functionality with high enantiomeric control is therefore of significant interest in medicinal chemistry.

Experimental Workflow: Organocatalytic α -Fluorination





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References

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. BJOC - Organocatalytic asymmetric fluorination of \$\alpha\$ -chloroaldehydes involving kinetic resolution \[beilstein-journals.org\]](https://beilstein-journals.org)
- [3. macmillan.princeton.edu \[macmillan.princeton.edu\]](https://macmillan.princeton.edu)
- [4. researchgate.net \[researchgate.net\]](https://researchgate.net)
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